

Infrared (IR) and Mass Spectrometry (MS) data for 2,6-Dibromopyridine.

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Spectroscopic Analysis of 2,6-Dibromopyridine: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of **2,6-Dibromopyridine** using Infrared (IR) Spectroscopy and Mass Spectrometry (MS). The document outlines the spectral data, detailed experimental protocols, and a logical workflow for the characterization of this compound, which is a valuable building block in pharmaceutical and chemical synthesis.

Infrared (IR) Spectroscopy Data

The infrared spectrum of **2,6-Dibromopyridine** reveals key vibrational modes associated with its aromatic and carbon-bromine bonds. The data presented below was obtained for a solid sample.



Wavenumber (cm ⁻¹)	Intensity	Vibrational Assignment
~3080 - 3050	Weak	Aromatic C-H Stretch
~1560 - 1540	Strong	C=C Aromatic Ring Stretch
~1420 - 1400	Medium	C=C Aromatic Ring Stretch
~1150 - 1130	Medium	In-plane C-H Bending
~780 - 760	Strong	Out-of-plane C-H Bending
~680 - 660	Strong	C-Br Stretch

Mass Spectrometry (MS) Data

Electron Ionization Mass Spectrometry (EI-MS) of **2,6-Dibromopyridine** provides crucial information about its molecular weight and fragmentation pattern. The presence of two bromine atoms results in a characteristic isotopic pattern for the molecular ion and bromine-containing fragments.

m/z	Relative Intensity (%)	Proposed Fragment
235	50	[C ₅ H ₃ ⁷⁹ Br ₂ N] ⁺ (Molecular Ion)
237	100	[C₅H₃ ⁷⁹ Br ⁸¹ BrN] ⁺ (Molecular Ion Isotope)
239	50	[C₅H₃ ⁸¹ Br₂N]+ (Molecular Ion Isotope)
156	80	[C₅H₃ ⁷⁹ BrN]+
158	80	[C ₅ H ₃ ⁸¹ BrN] ⁺
77	24	[C₅H₃N]+
76	80	[C5H2N]+
50	38	[C4H2] ⁺

Experimental Protocols



Infrared Spectroscopy (FTIR) - KBr Pellet Method

This protocol outlines the procedure for acquiring an infrared spectrum of a solid sample, such as **2,6-Dibromopyridine**, using the potassium bromide (KBr) pellet technique.[1][2][3][4][5]

- Sample and KBr Preparation:
 - Thoroughly dry spectroscopic grade potassium bromide (KBr) in an oven at 110°C for at least 4 hours to remove any absorbed moisture.
 - Store the dried KBr in a desiccator.
 - Weigh approximately 1-2 mg of the 2,6-Dibromopyridine sample and 100-200 mg of the dried KBr. The sample-to-KBr ratio should be roughly 1:100.
- Grinding and Mixing:
 - o In a clean and dry agate mortar and pestle, grind the KBr to a fine powder.
 - Add the 2,6-Dibromopyridine sample to the mortar and continue to grind the mixture until
 a homogenous, fine powder is obtained. The grinding helps to reduce particle size and
 ensure even distribution of the sample in the KBr matrix.
- · Pellet Formation:
 - Transfer the powdered mixture into a pellet die.
 - Place the die in a hydraulic press.
 - Apply pressure (typically 8-10 tons) for several minutes to form a transparent or translucent pellet.
- Spectral Acquisition:
 - Carefully remove the KBr pellet from the die and place it in the sample holder of the FTIR spectrometer.
 - Acquire a background spectrum of the empty sample compartment.



- Acquire the sample spectrum over the desired wavenumber range (e.g., 4000-400 cm⁻¹).
- Post-Measurement:
 - Clean the mortar, pestle, and pellet die thoroughly with an appropriate solvent (e.g., acetone or ethanol) and ensure they are dry before the next use.

Mass Spectrometry (EI-MS)

This protocol describes the general procedure for analyzing a solid, volatile compound like **2,6-Dibromopyridine** using Electron Ionization Mass Spectrometry (EI-MS).

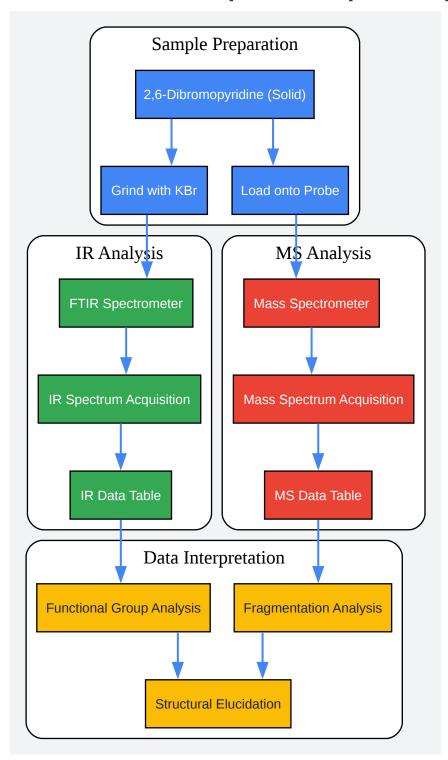
- Sample Introduction:
 - Ensure the **2,6-Dibromopyridine** sample is pure and free of non-volatile impurities.
 - Introduce a small amount of the solid sample into a capillary tube or onto a direct insertion probe.
- Ionization:
 - Insert the probe into the ion source of the mass spectrometer.
 - The sample is vaporized by heating.
 - The gaseous molecules are then bombarded with a beam of high-energy electrons (typically 70 eV), causing the molecules to ionize and fragment.
- Mass Analysis:
 - The resulting positively charged ions (the molecular ion and fragment ions) are accelerated into the mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
 - The mass analyzer separates the ions based on their mass-to-charge ratio (m/z).
- Detection:
 - The separated ions are detected, and their abundance is recorded.



• The resulting data is plotted as a mass spectrum, showing the relative intensity of each ion as a function of its m/z value.

Visualizations

Experimental Workflow for Spectroscopic Analysis

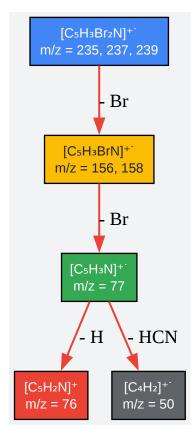




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Caption: Workflow for IR and MS analysis of **2,6-Dibromopyridine**.

Mass Spectrometry Fragmentation of 2,6-Dibromopyridine



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Caption: Proposed fragmentation of **2,6-Dibromopyridine** in EI-MS.

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